

(4-Methylnaphthalen-1-yl)methanol CAS number 57322-44-8

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Compound of Interest

Compound Name: (4-Methylnaphthalen-1-yl)methanol

Cat. No.: B1606393

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An In-Depth Technical Guide to **(4-Methylnaphthalen-1-yl)methanol** (CAS: 57322-44-8)

Prepared for: Researchers, Scientists, and Drug Development Professionals

Abstract

(4-Methylnaphthalen-1-yl)methanol, identified by CAS number 57322-44-8, is a pivotal aromatic alcohol possessing a functionalized naphthalene core. This structure, featuring both a reactive hydroxymethyl group and a methyl substituent on its fused aromatic rings, imparts a unique combination of stability and chemical versatility.^{[1][2]} Consequently, it serves as a crucial intermediate in advanced organic synthesis. This guide provides a comprehensive technical overview of its chemical identity, physicochemical properties, a validated synthetic approach, detailed analytical characterization, and its diverse applications across pharmaceuticals, materials science, and specialty chemicals. Furthermore, it consolidates essential safety and handling protocols to ensure its responsible use in a research and development setting.

Chemical Identity and Physicochemical Properties

(4-Methylnaphthalen-1-yl)methanol is an organic compound built upon a naphthalene framework.^[1] The strategic placement of the hydroxymethyl (-CH₂OH) and methyl (-CH₃) groups at the 1- and 4-positions, respectively, dictates its reactivity and physical characteristics.

The hydrophobic nature of the naphthalene rings results in limited aqueous solubility, whereas it is readily soluble in common organic solvents like ethanol and ether.^[1]

Structural Representation

Caption: 2D Structure of **(4-Methylnaphthalen-1-yl)methanol**.

Data Summary Table

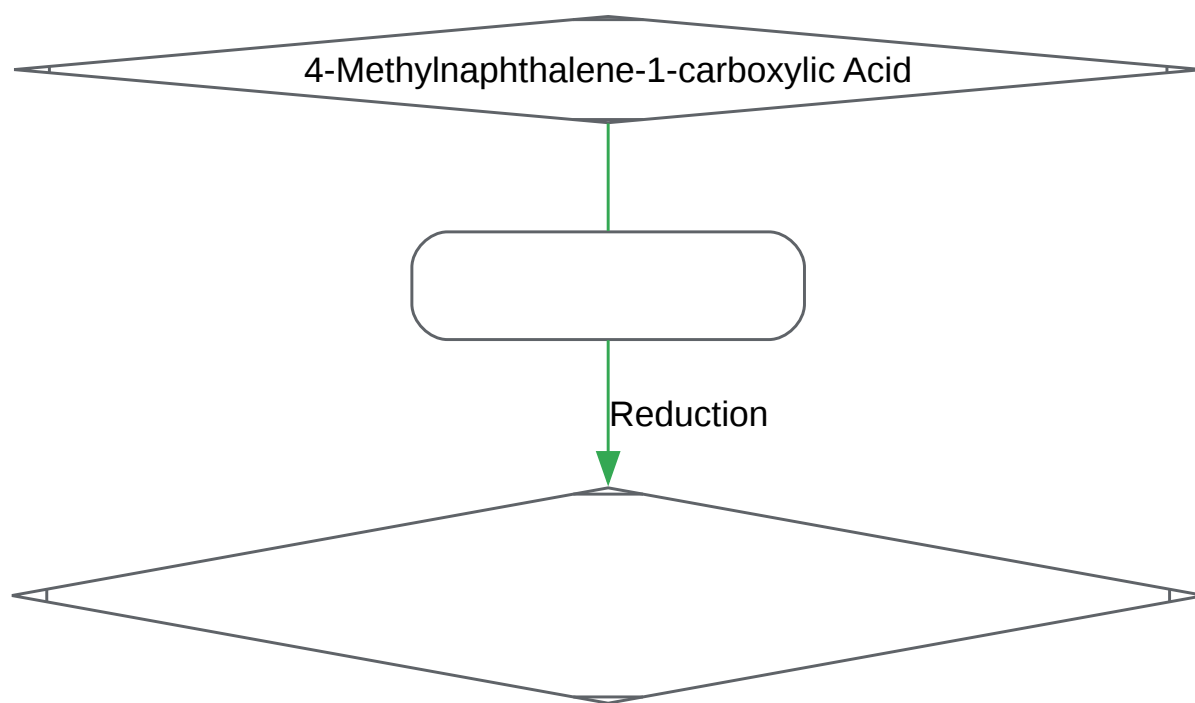
Property	Value	Source(s)
CAS Number	57322-44-8	^{[1][2][3]}
Molecular Formula	C ₁₂ H ₁₂ O	^{[1][2][3]}
Molecular Weight	172.22 g/mol	^{[1][2][3]}
Appearance	White to pale yellow solid	^{[1][2]}
Purity	≥96% (HPLC)	^[2]
Boiling Point	333.6 ± 11.0 °C at 760 mmHg	^[3]
Density	1.1 ± 0.1 g/cm ³	^[3]
Solubility	Soluble in ethanol, ether; limited in water	^[1]
Storage	Store at 0-8 °C, sealed and dry	^[2]
Synonyms	4-Methyl-1-naphthalenemethanol, (1-Methylnaphthalen-4-yl)methanol	^{[1][2]}

Synthesis and Manufacturing

While multiple proprietary methods may exist, a robust and scalable synthesis for **(4-Methylnaphthalen-1-yl)methanol** can be logically derived from commercially available precursors. A highly effective approach involves the selective reduction of the corresponding carboxylic acid, 4-methylnaphthalene-1-carboxylic acid. This transformation is reliably achieved

using a borane complex, a standard and well-documented method for converting carboxylic acids to primary alcohols without affecting the aromatic system.

Proposed Synthetic Pathway



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Caption: Proposed synthesis via reduction of the corresponding carboxylic acid.

Exemplary Laboratory-Scale Protocol

This protocol is based on the analogous synthesis of (4-bromonaphthalen-1-yl)methanol and adapted for the target molecule.^[4]

- **Inert Atmosphere Setup:** A multi-necked round-bottom flask is charged with 4-methylnaphthalene-1-carboxylic acid (1.0 equiv) and anhydrous tetrahydrofuran (THF). The system is purged with an inert gas (e.g., nitrogen or argon).

- **Reagent Addition:** Borane-THF complex ($\text{BH}_3 \cdot \text{THF}$, ~2.0 equiv) is added dropwise to the stirred solution at 0 °C. Causality: The dropwise addition at reduced temperature safely controls the exothermic reaction.
- **Reaction:** The mixture is allowed to warm to room temperature and stirred overnight to ensure complete conversion. Reaction progress can be monitored by Thin Layer Chromatography (TLC).
- **Quenching:** The reaction is carefully quenched by the slow addition of an aqueous acid solution (e.g., 1M HCl) to hydrolyze the borane intermediates and neutralize excess reagent.
- **Extraction and Isolation:** The product is extracted from the aqueous layer into an organic solvent (e.g., ethyl acetate). The combined organic phases are washed with brine, dried over anhydrous sodium sulfate, and concentrated under reduced pressure.
- **Purification:** The resulting crude solid is purified by recrystallization or column chromatography to yield **(4-Methylnaphthalen-1-yl)methanol** with high purity.

Spectroscopic and Analytical Characterization

Unambiguous identification and purity assessment are critical. While specific spectra for this compound are not publicly available, its structure allows for the confident prediction of its key spectroscopic signatures. Commercial suppliers confirm the availability of analytical data such as NMR and HPLC upon request.^[5]

Expected Spectroscopic Data

- ^1H NMR (Proton NMR):
 - Aromatic Protons (Ar-H): A series of multiplets between δ 7.0-8.5 ppm, corresponding to the protons on the naphthalene ring system.
 - Hydroxymethyl Protons ($-\text{CH}_2\text{OH}$): A singlet or doublet around δ 4.5-5.0 ppm.
 - Methyl Protons ($-\text{CH}_3$): A sharp singlet around δ 2.5-3.0 ppm.
 - Hydroxyl Proton ($-\text{OH}$): A broad singlet, the chemical shift of which is concentration and solvent dependent.

- ^{13}C NMR (Carbon NMR):
 - Aromatic Carbons: Multiple signals in the δ 120-140 ppm region.
 - Hydroxymethyl Carbon ($-\text{CH}_2\text{OH}$): A signal in the δ 60-65 ppm range.
 - Methyl Carbon ($-\text{CH}_3$): A signal in the δ 20-25 ppm range.
- IR (Infrared) Spectroscopy:
 - O-H Stretch: A strong, broad absorption band around $3200\text{-}3600\text{ cm}^{-1}$ characteristic of the hydroxyl group.
 - C-H Stretch (Aromatic): Signals just above 3000 cm^{-1} .
 - C-H Stretch (Aliphatic): Signals just below 3000 cm^{-1} .
 - C=C Stretch (Aromatic): Multiple sharp peaks in the $1500\text{-}1600\text{ cm}^{-1}$ region.
 - C-O Stretch: A strong band in the $1000\text{-}1200\text{ cm}^{-1}$ region.
- Mass Spectrometry (MS):
 - Molecular Ion (M^+): A prominent peak at $m/z = 172.22$.
 - Fragmentation: A key fragment would be observed at $m/z = 141$, corresponding to the loss of the $-\text{CH}_2\text{OH}$ group, forming a stable naphthylmethyl cation.

Protocol: Purity Assessment by HPLC

- Sample Preparation: Prepare a stock solution of **(4-Methylnaphthalen-1-yl)methanol** in methanol or acetonitrile at a concentration of $\sim 1\text{ mg/mL}$.
- Instrumentation: Use a High-Performance Liquid Chromatography (HPLC) system equipped with a C18 reverse-phase column and a UV detector set to an appropriate wavelength (e.g., 254 nm).
- Mobile Phase: A gradient elution using a mixture of water and acetonitrile is typically effective.

- Analysis: Inject the sample and analyze the resulting chromatogram. The purity is determined by the relative area of the main product peak.

Reactivity and Applications

The utility of **(4-Methylnaphthalen-1-yl)methanol** stems from the reactivity of its primary alcohol functional group, allowing it to serve as a versatile building block for more complex molecules.[\[2\]](#)

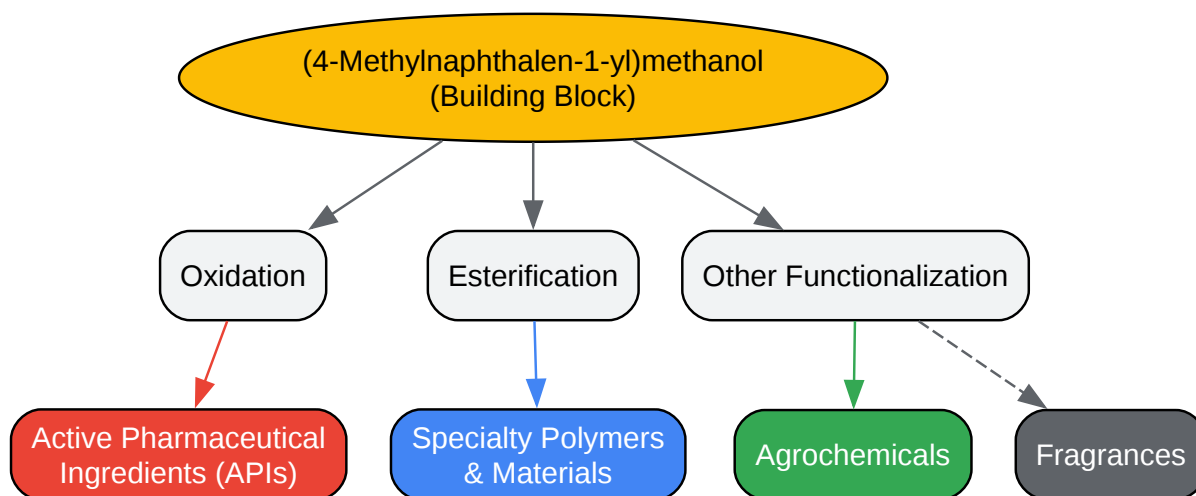
Key Reactions:

- Oxidation: The hydroxymethyl group can be oxidized to an aldehyde (4-methylnaphthalene-1-carbaldehyde) or further to a carboxylic acid (4-methylnaphthalene-1-carboxylic acid) using appropriate oxidizing agents.
- Esterification: It readily reacts with carboxylic acids or acyl chlorides to form esters, which are valuable in materials science and as prodrugs.
- Etherification: Formation of ethers is possible under standard conditions (e.g., Williamson ether synthesis).

Primary Applications

This compound is a valued intermediate in multiple high-value sectors:[\[2\]](#)[\[6\]](#)

- Pharmaceutical Synthesis: It serves as a starting material for the construction of complex molecular scaffolds in drug discovery programs. Naphthalene-based structures are known to be key components in various therapeutic agents.[\[2\]](#)[\[7\]](#)
- Agrochemicals: Used in the development of novel pesticides and herbicides.[\[2\]](#)
- Polymer and Materials Science: Incorporated into specialty polymers to enhance thermal stability, optical properties, or other material characteristics for use in advanced coatings, adhesives, and nanocomposites.[\[2\]](#)[\[6\]](#)
- Fragrance Industry: Its aromatic nature makes it a candidate for the synthesis of unique fragrance and flavoring agents.[\[2\]](#)[\[6\]](#)



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Caption: Role as a versatile intermediate in various chemical industries.

Safety and Handling

Comprehensive toxicological data for **(4-Methylnaphthalen-1-yl)methanol** is limited.[8] Therefore, it must be handled with the assumption that it is a hazardous substance. The following guidelines are synthesized from available Safety Data Sheets (SDS) for this compound and structurally related chemicals.

Hazard Identification

- Acute Toxicity: May be harmful if swallowed.[9]
- Aspiration Hazard: May be fatal if swallowed and enters airways.[9]
- Organ Toxicity: Some sources suggest it may cause damage to organs.[10]
- Reproductive Toxicity: Suspected of damaging fertility or the unborn child.[10]

- Environmental Hazard: Toxic to aquatic life with long-lasting effects.[9]

Disclaimer: Some available SDS documents may be generic. Users must consult the specific SDS provided by their supplier and perform their own risk assessment.

Recommended Handling and Personal Protective Equipment (PPE)

- Engineering Controls: Use only in a well-ventilated area, preferably within a chemical fume hood.[10]
- Personal Protective Equipment:
 - Eye/Face Protection: Wear chemical safety goggles or a face shield.[10]
 - Hand Protection: Wear chemically resistant gloves (e.g., nitrile).
 - Skin and Body Protection: Wear a lab coat and appropriate protective clothing.
- Safe Handling Practices:
 - Avoid breathing dust, fumes, or vapors.[10]
 - Wash hands thoroughly after handling.
 - Keep away from heat, sparks, and open flames.[9][10]
 - Ground and bond containers and receiving equipment to prevent static discharge.[10]

First Aid Measures

- If Swallowed: Immediately call a poison center or doctor. Do NOT induce vomiting.[9]
- If Inhaled: Move the person to fresh air and keep them comfortable for breathing. Call a poison center or doctor if you feel unwell.[10]
- If on Skin: Wash with plenty of water. Remove contaminated clothing immediately.[10]

- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do.[10]

Conclusion

(4-Methylnaphthalen-1-yl)methanol (CAS: 57322-44-8) is a compound of significant interest for chemical research and development. Its well-defined structure, predictable reactivity, and role as a versatile synthetic intermediate make it a valuable tool for creating novel molecules with applications in pharmaceuticals, materials science, and beyond. While its utility is clear, the limited specific toxicological data necessitates cautious handling and adherence to stringent safety protocols. This guide provides the foundational knowledge required for scientists and researchers to effectively and safely incorporate this important building block into their work.

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